

# (E)-AG 556 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: (E)-AG 556

Cat. No.: B1231122

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## Application Notes and Protocols for (E)-AG 556

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **(E)-AG 556**, a selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. This document includes data on its solubility in various solvents, protocols for its preparation and use in common cell-based assays, and an overview of the signaling pathway it targets.

## Chemical Information

- Product Name: **(E)-AG 556**
- Synonyms: Tyrphostin AG 556, (2E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(4-phenylbutyl)-2-propenamide
- CAS Number: 133550-41-1
- Molecular Formula:  $C_{20}H_{20}N_2O_3$
- Molecular Weight: 336.4 g/mol

## Solubility Data

**(E)-AG 556** exhibits solubility in several common organic solvents. It is important to note that it is practically insoluble in aqueous solutions like water. The following table summarizes its solubility in Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol.

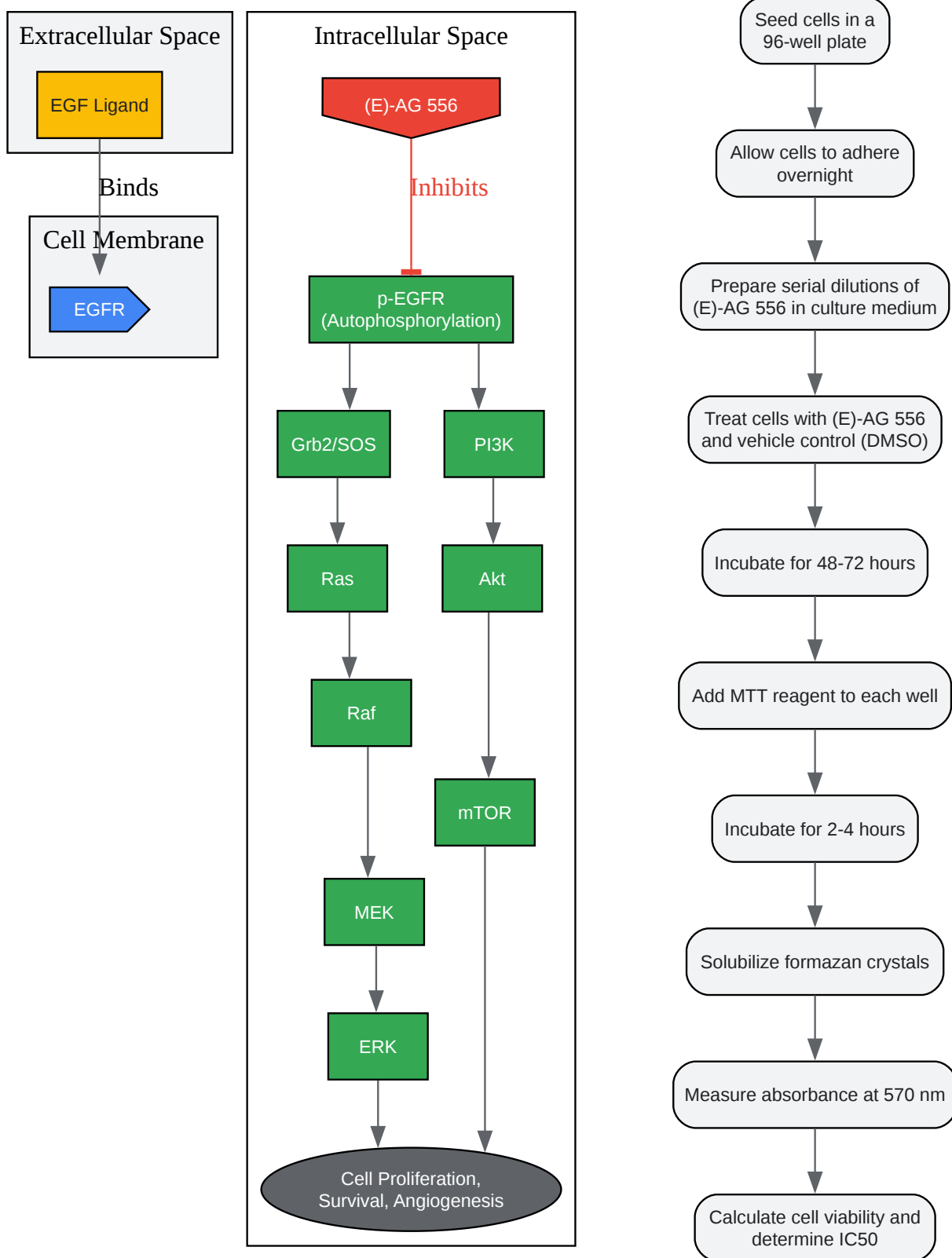
| Solvent | Solubility |
|---------|------------|
| DMSO    | 30 mg/mL   |
| DMF     | 30 mg/mL   |
| Ethanol | 2 mg/mL    |
| Water   | Insoluble  |

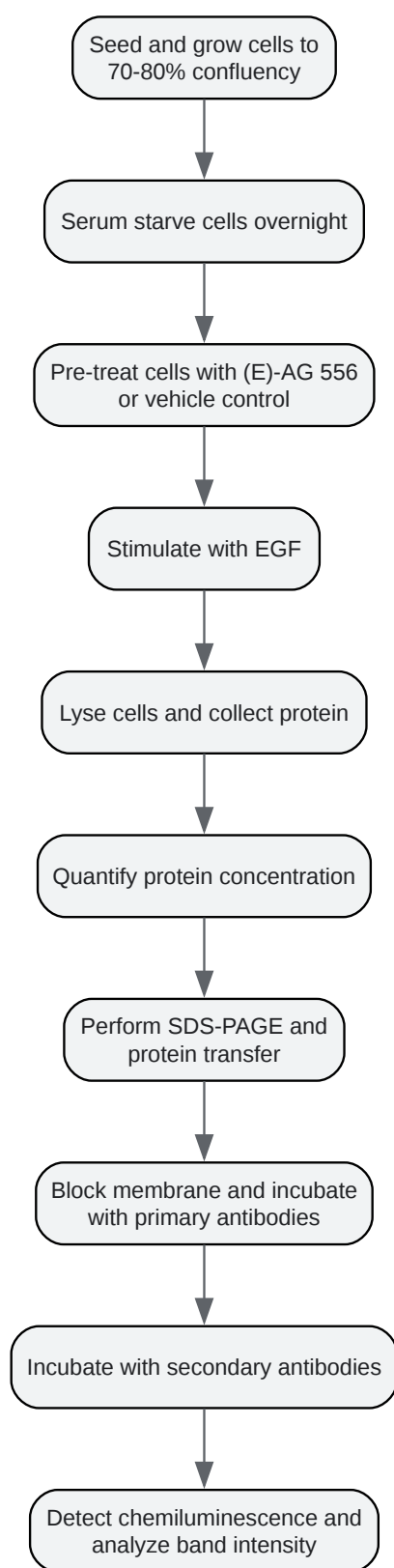
## Mechanism of Action

**(E)-AG 556** is a member of the tyrphostin family of protein tyrosine kinase inhibitors. It selectively inhibits the kinase activity of the Epidermal Growth Factor Receptor (EGFR) with an IC<sub>50</sub> of approximately 5  $\mu$ M.<sup>[1]</sup> By competing with ATP for the binding site on the EGFR kinase domain, **(E)-AG 556** prevents the autophosphorylation of the receptor, a critical step in the activation of downstream signaling pathways. Inhibition of EGFR signaling can lead to reduced cell proliferation, induction of apoptosis, and decreased tumor growth in EGFR-dependent cancer cells. The primary signaling cascades affected are the Ras-RAF-MEK-ERK (MAPK) and the PI3K-Akt-mTOR pathways, which are crucial for cell survival and proliferation.

## Signaling Pathway

The diagram below illustrates the canonical EGFR signaling pathway and highlights the point of inhibition by **(E)-AG 556**.





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## References

- 1. benchchem.com [benchchem.com]
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